

# Technical Support Center: Non-Cleavable ADC Linkers

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## Compound of Interest

Compound Name: *Ald-Ph-amido-PEG11-C2-NH2*

Cat. No.: *B11835213*

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Welcome to the technical support center for non-cleavable antibody-drug conjugate (ADC) linkers. This resource provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address common pitfalls encountered during their experiments.

## Frequently Asked Questions (FAQs) & Troubleshooting

### Q1: My non-cleavable ADC shows lower than expected in vitro cytotoxicity. What are the potential causes and how can I troubleshoot this?

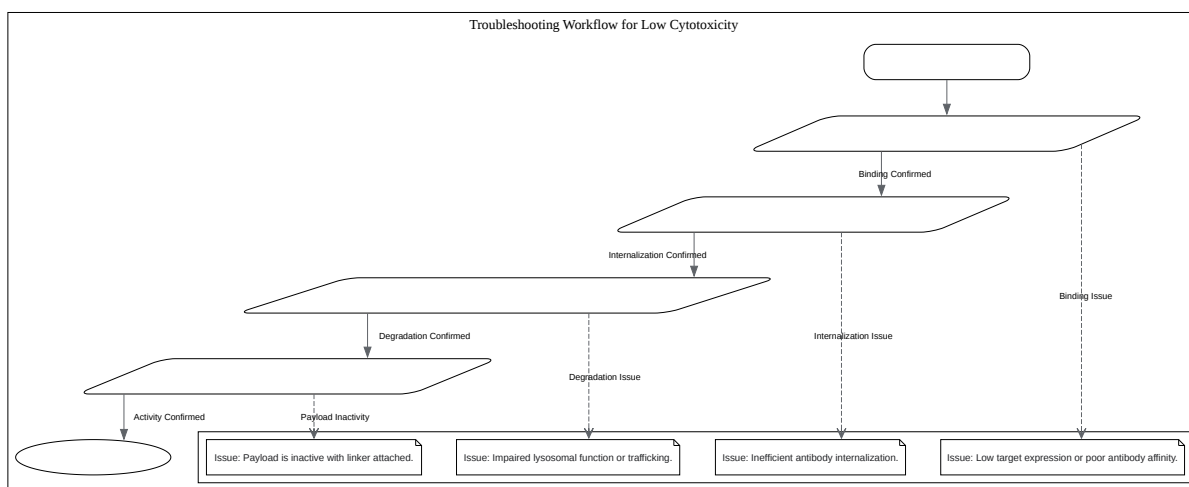
A1: Lower than expected in vitro cytotoxicity is a common issue with non-cleavable ADCs and can stem from several factors related to their unique mechanism of action. Unlike cleavable linkers that release the payload in its free form, non-cleavable linkers release the payload attached to the linker and an amino acid residue after lysosomal degradation of the antibody.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup>

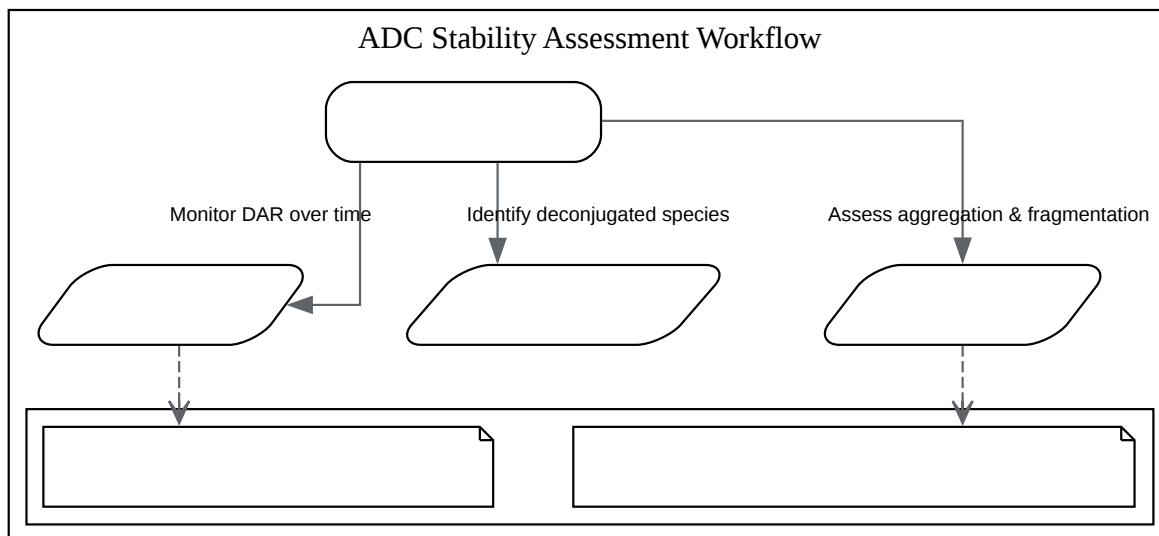
#### Troubleshooting Steps:

- **Confirm Target Antigen Expression and ADC Binding:** Ensure the target cell line expresses sufficient levels of the target antigen.

- Verify ADC Internalization: Non-cleavable ADCs are critically dependent on efficient internalization to reach the lysosome.[\[4\]](#)[\[5\]](#)
- Assess Lysosomal Degradation: The antibody component of the ADC must be fully degraded by lysosomal proteases to release the payload-linker-amino acid complex.[\[1\]](#)[\[3\]](#)[\[6\]](#)
- Evaluate Payload Activity: The payload must remain active with the linker and an amino acid appendage. Some payloads are rendered inactive in this form.[\[3\]](#)[\[6\]](#)

Below is a workflow to diagnose the issue:





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